

Thermal Stability of 2,5-Di-tert-butylhydroquinone: A Technical Guide

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Compound of Interest

Compound Name: 2,5-Di-tert-butylhydroquinone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal stability of **2,5-Di-tert-butylhydroquinone** (DTBHQ), a compound widely used as an antioxidant and stabilizer in various industries. Understanding the thermal properties of DTBHQ is critical for its effective application, particularly in processes involving high temperatures. This document consolidates available data on its thermal behavior, outlines relevant experimental methodologies, and visualizes key processes and pathways.

Core Thermal Properties

2,5-Di-tert-butylhydroquinone (CAS No: 88-58-4, Molecular Formula: $C_{14}H_{22}O_2$) is noted for its excellent thermal stability.^{[1][2][3]} Its high melting and boiling points contribute to its effectiveness in high-temperature processing environments.^[2]

Data Presentation: Thermal Analysis Data

The following tables summarize the key quantitative data related to the thermal properties of DTBHQ.

Table 1: Physical and Thermal Properties of DTBHQ

Property	Value	Source(s)
Molecular Weight	222.22 g/mol	[2]
Melting Point	210-218 °C	[2][3][4][5]
215.0 to 222.0 °C		
494.05 K (220.9 °C) (from DSC)	[1]	
Boiling Point	~313 °C	[2][3]
Auto-ignition Temp.	790 °F (421 °C)	[5]

Table 2: Differential Scanning Calorimetry (DSC) Data for DTBHQ

Parameter	Value	Experimental Conditions	Source
Melting Point (T _m)	494.05 K (220.9 °C)	Heating rate: 10 K/min	[1]
Enthalpy of Fusion (ΔH _f)	199.9 J/g	Heating rate: 10 K/min	[1]

Table 3: Thermogravimetric Analysis (TGA) Data for a Related Compound: tert-Butylhydroquinone (TBHQ)

Parameter	Value	Note	Source
Onset of Mass Loss	~140 °C	This data is for the related, less substituted antioxidant TBHQ. The thermal stability of DTBHQ is expected to be higher.	[6]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of thermal analysis data. The following sections describe the protocols for the key experiments cited.

Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature, allowing for the determination of thermal transitions like melting and decomposition.

Cited Experimental Protocol:

- Instrument: NETZSCH DSC 204F1 Phoenix^[1]
- Sample Mass: 3 mg^[1]
- Heating Rate: 10 K/min (10 °C/min)^[1]
- Temperature Range: Room temperature to 513.15 K (240 °C)^[1]
- Procedure:
 - The DTBHQ sample is weighed and hermetically sealed in an aluminum pan.
 - An empty, sealed aluminum pan is used as a reference.
 - The sample and reference pans are placed in the DSC cell.
 - The cell is heated at a constant rate of 10 K/min.
 - The heat flow to the sample is measured relative to the reference and plotted against temperature to generate a thermogram. The peak of the endotherm corresponds to the melting point.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is used to determine the thermal stability and decomposition characteristics of materials.

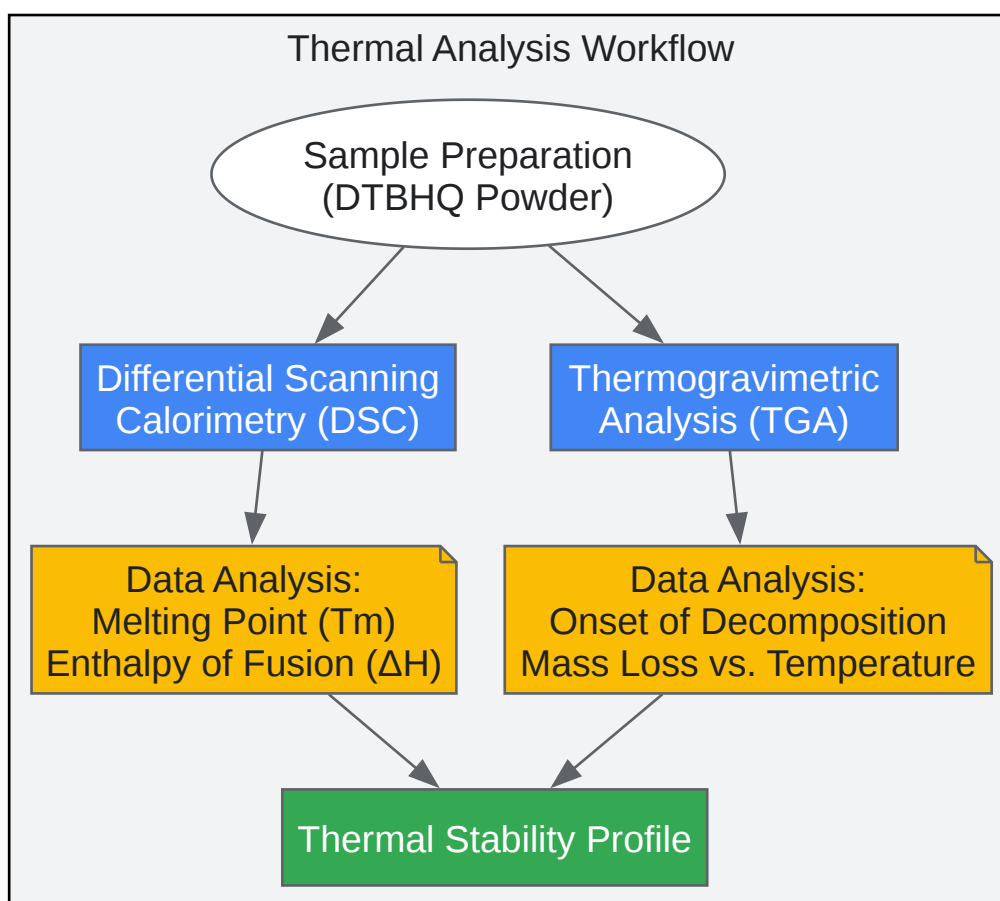
General Experimental Protocol: (Note: A specific TGA protocol for DTBHQ was not available in the cited literature. This represents a standard methodology.)

- Instrument: A suitable thermogravimetric analyzer.
- Sample Preparation: A small, accurately weighed sample of DTBHQ (typically 5-10 mg) is placed in a tared TGA pan (e.g., alumina or platinum).
- Atmosphere: The furnace is purged with an inert gas (e.g., nitrogen) or an oxidative gas (e.g., air) at a controlled flow rate (e.g., 20-50 mL/min).
- Heating Program: The sample is heated from ambient temperature to a final temperature (e.g., 600 °C) at a constant, linear heating rate (e.g., 10 °C/min or 20 °C/min).
- Data Acquisition: The instrument records the sample's mass as a function of temperature. The resulting data is plotted as percent weight loss versus temperature. The derivative of this curve (DTG curve) can also be plotted to show the rate of mass loss.

Visualizations

Experimental Workflow for Thermal Analysis

The logical flow for characterizing the thermal stability of a compound like DTBHQ involves sequential analysis using DSC and TGA.



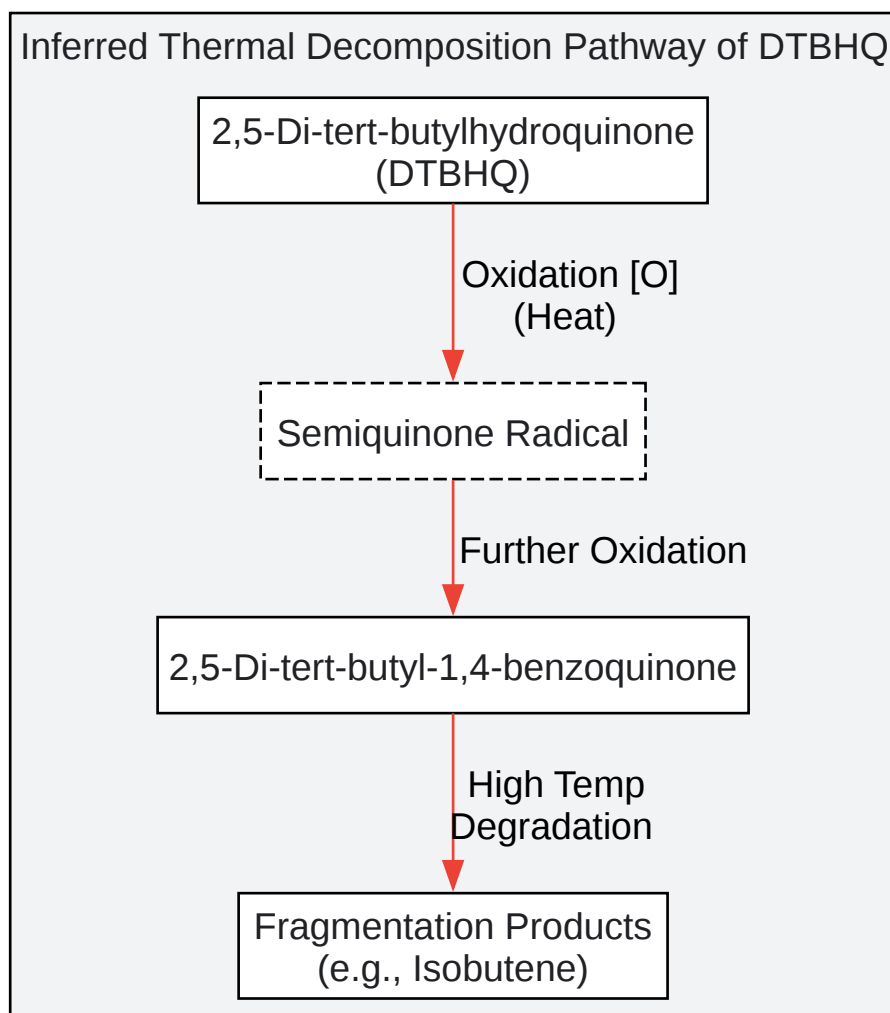
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Caption: Workflow for Thermal Characterization of DTBHQ.

Inferred Thermal Decomposition Pathway

While a definitive, step-by-step thermal decomposition mechanism for DTBHQ is not extensively detailed in the literature, a logical pathway can be inferred from studies on the closely related antioxidant, tert-butylhydroquinone (TBHQ).[7][8][9] The primary mechanism is expected to be oxidation.

The thermal decomposition of TBHQ involves its oxidation to tert-butylbenzoquinone (TBBQ), with an interconversion between the two compounds being a key process.[7][8] By analogy, the thermal decomposition of DTBHQ likely proceeds via an initial oxidation to form 2,5-di-tert-butyl-1,4-benzoquinone. At higher temperatures, fragmentation of the tert-butyl groups could occur.



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Caption: Postulated Oxidation Pathway for DTBHQ Decomposition.

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